

fenarimol vs triadimefon efficacy comparison

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Compound Focus: Fenarimol

CAS No.: 60168-88-9

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Compound Profiles and Mechanism of Action

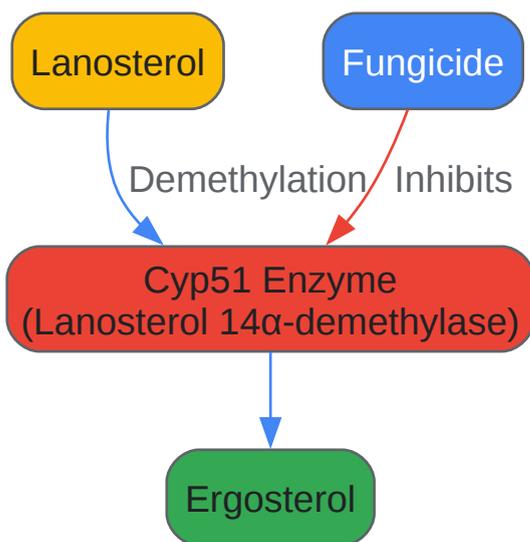
Both **Fenarimol** and Triadimefon belong to a class of fungicides known as **sterol biosynthesis inhibitors (SBIs)**, specifically targeting the cytochrome P-450 dependent enzyme **lanosterol 14 α -demethylase**, which is essential for producing ergosterol in fungal cell membranes [1]. The inhibition of ergosterol biosynthesis disrupts membrane structure and function.

The table below summarizes their core characteristics:

Characteristic	Fenarimol	Triadimefon
Chemical Group	Pyrimidine [1]	1,2,4-Triazole [1] [2]
Primary Target	Lanosterol 14 α -demethylase (Cyp51) [1]	Lanosterol 14 α -demethylase (Cyp51) [1] [2]
Mode of Action	Coordinates with iron in cytochrome P-450, blocking oxidative demethylation of lanosterol [1]	Coordinates with iron in cytochrome P-450, blocking oxidative demethylation of lanosterol [1] [2]
Systemic Activity	Yes [1]	Yes [1]

Characteristic	Fenarimol	Triadimefon
Vapour Action	Yes [1]	Yes [1]
Active Metabolite	Information not located in search results	Triadimenol (also a registered fungicide) [2]

This shared mechanism of action can be visualized in the following pathway:



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Efficacy and Experimental Data

Spectrum of Activity and Use Cases

Both fungicides are notably effective against **powdery mildews** on various crops [1]. **Fenarimol** is also effective against several other fungi, including leaf spot, rust, and smut fungi [1]. Triadimefon is characterized as a broad-spectrum systemic fungicide [2].

Comparative Phytotoxicity Data

A 1984 study directly compared the phytotoxicity of **Fenarimol** and Triadimefon on grapevines, with key findings summarized below [3]:

Parameter	Fenarimol	Triadimefon
Phytotoxic Symptoms	Induced stunting, deformation, and necrosis on young leaves [3].	Induced stunting, deformation, and necrosis on young leaves [3].
Cultivar Susceptibility	Severity of phytotoxicity varied significantly between grapevine cultivars [3].	Information on cultivar-specific effects not detailed in available text [3].
Experimental Conditions	Tests conducted on rooted hardwood cuttings in a greenhouse and an established vineyard [3].	Tests conducted on rooted hardwood cuttings in a greenhouse and an established vineyard [3].
Symptom Severity	Symptoms were more severe in greenhouse conditions than in the field [3].	Information not specified in available text [3].

Additional Considerations for Researchers

Resistance Development

Powdery mildew fungi are considered high-risk pathogens for developing resistance to site-specific fungicides like **Fenarimol** and Triadimefon [4]. Resistance can be qualitative or quantitative and often involves mutations in the target site gene or overexpression of drug efflux transporters [4].

Endocrine Disruption Potential

In vitro screening studies have identified both **Fenarimol** and Triadimefon as weak estrogen receptor agonists [5]. This indicates a potential for endocrine-disrupting activity that may be relevant for environmental and toxicological profiling.

Research Gaps and Future Directions

The available direct comparative data is limited, with a key phytotoxicity study from 1984 [3]. For a comprehensive contemporary analysis, you may need to investigate the following aspects which are not covered in the current search results:

- **Comparative IC50 values** against specific fungal strains.
- **Advanced resistance profiles**, including the prevalence of specific Cyp51 mutations.
- **Modern toxicokinetic and environmental fate data.**

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References

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2. Triadimefon - an overview [sciencedirect.com]
3. Phytotoxicity to Grapevines of Fenarimol and Triadimefon [ajevonline.org]
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